

Synthesis of 4-Iodotoluene from Toluene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Iodotoluene

Cat. No.: B166478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthetic routes for preparing **4-iodotoluene**, a key intermediate in the pharmaceutical and materials science sectors.^[1] The document details two principal methodologies: the indirect, multi-step Sandmeyer reaction pathway starting from toluene, and the direct electrophilic iodination of toluene. It includes detailed experimental protocols, quantitative data, and process visualizations to aid researchers in selecting and implementing the most suitable synthetic strategy.

Introduction to 4-Iodotoluene

4-Iodotoluene (also known as p-iodotoluene) is an aromatic organic compound with the chemical formula C_7H_7I .^[2] It presents as a colorless to pale yellow crystalline solid or liquid.^[2]^[3] While poorly soluble in water, it dissolves readily in common organic solvents like ethanol and ether.^[2]^[3] This compound is a valuable building block in organic synthesis, serving as a precursor for a wide array of more complex molecules. Its utility is particularly notable in the synthesis of pharmaceuticals and agrochemicals, as well as in the development of advanced materials such as liquid crystals.^[1]^[4] The iodine substituent makes it an ideal substrate for cross-coupling reactions, including the Suzuki and Sonogashira reactions.^[1]^[4]

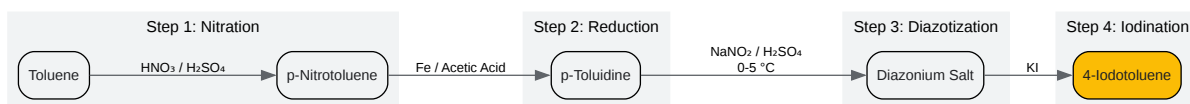
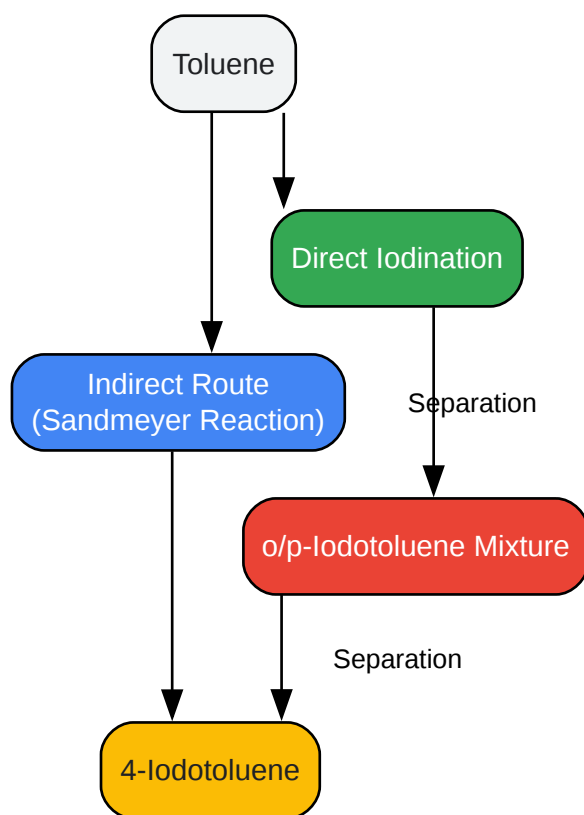
Table 1: Physicochemical Properties of **4-Iodotoluene**

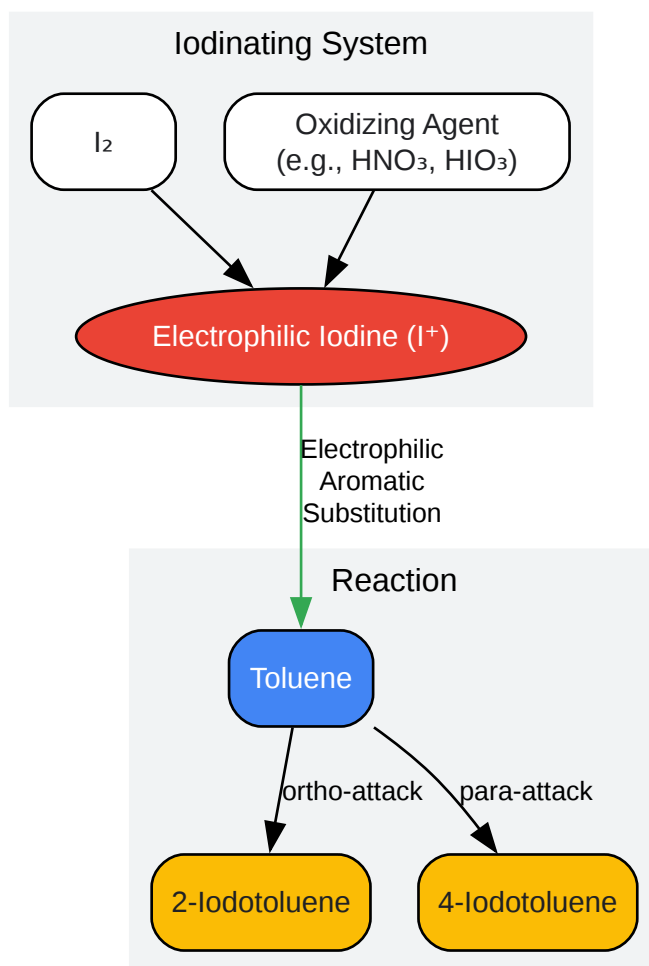
Property	Value	Reference
Molecular Formula	C ₇ H ₇ I	[5]
Molar Mass	218.03 g/mol	[5]
Appearance	White to yellow solid or clear dark brown liquid	[5]
Melting Point	33-35 °C	[4]
Boiling Point	211-212 °C	[5]
CAS Number	624-31-7	[5]

Overview of Synthetic Strategies

The synthesis of **4-iodotoluene** from toluene can be broadly categorized into two distinct strategies. The choice between these routes depends on factors such as the desired purity, scale of the reaction, and available starting materials and reagents.

- **Indirect Synthesis via Sandmeyer Reaction:** This is a multi-step pathway that begins with the nitration of toluene. This route offers high regioselectivity, yielding almost exclusively the para isomer.
- **Direct Electrophilic Iodination:** This approach involves the direct substitution of a hydrogen atom on the toluene ring with an iodine atom. This method is more direct but typically results in a mixture of ortho and para isomers that require subsequent separation.





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